

physical and chemical properties of Norrubrofusarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Norrubrofusarin*

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Norrubrofusarin: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Norrubrofusarin is a naturally occurring naphtho- γ -pyrone, a class of compounds that has garnered significant interest in the scientific community for its diverse biological activities. First isolated from the seeds of *Cassia tora*, this compound has been the subject of research exploring its potential therapeutic applications, including its antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **Norrubrofusarin**, alongside detailed experimental protocols and an exploration of its known biological activities and associated signaling pathways.

Physical and Chemical Properties

Norrubrofusarin is a polyketide metabolite characterized by a tricyclic ring system. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ O ₅	PubChem[1]
Molecular Weight	258.23 g/mol	PubChem[1]
CAS Number	3566-98-1	PubChem[1]
Appearance	Not explicitly found	
Melting Point	Not explicitly found in experimental data	
Solubility	Soluble in DMSO	Inferred from NMR data[2][3][4][5][6]
UV-Vis Absorption	Not explicitly found	
Infrared Spectrum	Not explicitly found	

Note: While some computed properties are available in databases like PubChem, experimentally determined data for properties such as melting point, specific solubility, and detailed spectral information remain limited in publicly accessible literature.

Spectral Data

Detailed spectral analysis is crucial for the unequivocal identification and characterization of **Norrubrofusarin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, assigned ¹H and ¹³C NMR spectrum for **Norrubrofusarin** was not found in the reviewed literature, data for related glycosides isolated from *Cassia tora* have been published.[7] For researchers aiming to acquire NMR data, DMSO-d₆ is a commonly used solvent for similar compounds.[2][3][4][5][6]

Mass Spectrometry (MS)

The exact mass of **Norrubrofusarin** is 258.0528 g/mol as computed by PubChem.[1] Mass spectrometry is a critical tool for confirming the molecular weight and elucidating the

fragmentation pattern, which aids in structural confirmation. A detailed experimental mass spectrum and fragmentation analysis of **Norrubrofusarin** is a key area for further research.

Biological Activities and Signaling Pathways

Preliminary research and the activities of structurally related compounds suggest that **Norrubrofusarin** possesses promising biological activities.

Antioxidant Activity

Naphthopyrones and extracts from *Cassia tora* containing **Norrubrofusarin** derivatives have demonstrated radical scavenging properties.^[7] The antioxidant potential is a key area of interest for this compound.

Anti-inflammatory Activity

The anti-inflammatory effects of many natural compounds are mediated through the inhibition of key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. While direct evidence for **Norrubrofusarin** is still emerging, related compounds have shown to modulate these pathways, suggesting a similar mechanism may be at play for **Norrubrofusarin**.^{[8][9]}

Anticancer Activity

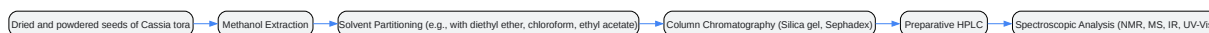
The anticancer potential of naphthoquinones is well-documented, with mechanisms often involving the induction of apoptosis and cell cycle arrest.^{[10][11]} The structural similarity of **Norrubrofusarin** to these compounds makes it a candidate for investigation as a potential anticancer agent. The Warburg effect, a metabolic hallmark of cancer cells, is another potential target for therapeutic intervention.^[12]

Experimental Protocols

Detailed and validated experimental protocols are essential for reproducible research. The following sections outline general methodologies that can be adapted for the study of **Norrubrofusarin**.

Isolation of Norrubrofusarin from *Cassia tora*

A general procedure for the isolation of compounds from plant material involves the following steps:



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Figure 1. General workflow for the isolation and characterization of **Norrubrofusarin**.

DPPH Radical Scavenging Assay for Antioxidant Activity

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a common and straightforward method to evaluate the radical scavenging activity of a compound.

Protocol:

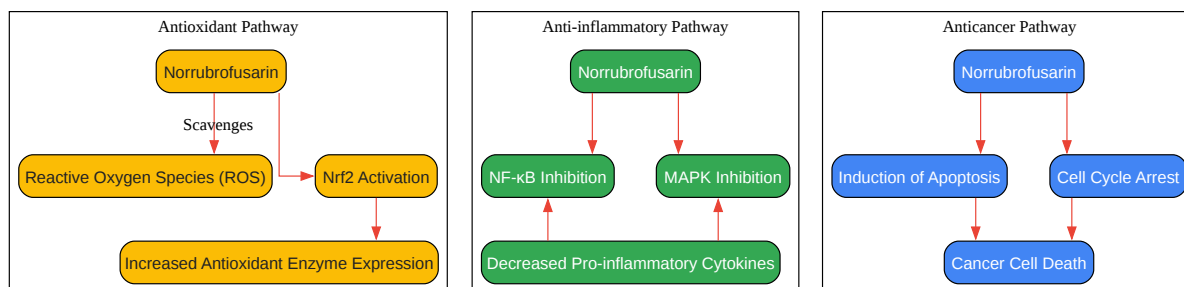
- Preparation of DPPH solution: Prepare a fresh stock solution of DPPH (e.g., 0.2 mg/mL) in methanol.^[13]
- Preparation of test samples: Dissolve **Norrubrofusarin** in a suitable solvent (e.g., methanol or DMSO) to prepare a stock solution, from which serial dilutions are made.
- Reaction: Add the test sample to the DPPH solution in a 96-well plate or cuvettes.
- Incubation: Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).^[14]
- Measurement: Measure the absorbance of the solution at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$ where Abs_control is the absorbance of the DPPH solution without the sample, and Abs_sample is the absorbance of the DPPH solution with the sample.

Cytotoxicity Assay

To assess the potential anticancer activity of **Norrubrofusarin**, a cytotoxicity assay is a fundamental first step. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric assay.

Protocol:

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Norrubrofusarin** dissolved in a suitable solvent (with a final solvent concentration that is non-toxic to the cells). Include a vehicle control.
- **Incubation:** Incubate the cells for a specific period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT solution to each well and incubate for a few hours, allowing viable cells to metabolize the MTT into formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at a specific wavelength (usually around 570 nm) using a microplate reader.
- **Analysis:** Cell viability is expressed as a percentage of the vehicle-treated control, and the IC_{50} (half-maximal inhibitory concentration) can be calculated.



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Figure 2. Postulated signaling pathways potentially modulated by **Norrubrofusarin**.

Conclusion and Future Directions

Norrubrofusarin is a promising natural product with the potential for development into a therapeutic agent. However, a significant amount of foundational research is still required. Future work should focus on:

- **Complete Physicochemical Characterization:** Obtaining and publishing detailed experimental data for melting point, solubility, and comprehensive spectral analyses (UV-Vis, IR, fully assigned ¹H and ¹³C NMR, and MS fragmentation).
- **Elucidation of Biological Mechanisms:** Conducting in-depth studies to confirm the antioxidant, anti-inflammatory, and anticancer activities of pure **Norrubrofusarin** and to identify the specific signaling pathways and molecular targets involved.
- **Standardized Protocols:** Developing and publishing detailed, optimized protocols for the isolation, purification, and biological evaluation of **Norrubrofusarin** to ensure reproducibility across different laboratories.

This technical guide serves as a starting point for researchers interested in exploring the potential of **Norrubrofusarin**. By addressing the current gaps in knowledge, the scientific community can unlock the full therapeutic promise of this intriguing natural compound.

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- To cite this document: BenchChem. [physical and chemical properties of Norrubrofusarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12390331#physical-and-chemical-properties-of-norrubrofusarin]

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